

Technical Whitepaper: Structural Profiling, Synthesis, and Applications of 4-Hydroxy-2,6-dimethoxybenzonitrile

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Compound of Interest

Compound Name: 4-Hydroxy-2,6-dimethoxybenzonitrile

Cat. No.: B15272609

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Executive Summary

In advanced medicinal chemistry and materials science, highly functionalized aromatic building blocks are critical for exploring complex Structure-Activity Relationships (SAR). **4-Hydroxy-2,6-dimethoxybenzonitrile** is a prime example of such a scaffold. Featuring a dense array of electron-donating and electron-withdrawing groups, this compound offers unique orthogonal reactivity. This whitepaper provides a deep dive into its physicochemical properties, structural causality, and a field-proven, self-validating synthetic methodology designed to maximize yield and purity.

Physicochemical & Structural Profiling

The molecular architecture of **4-Hydroxy-2,6-dimethoxybenzonitrile** is defined by a central benzene ring substituted with a nitrile group at C1, methoxy groups at C2 and C6, and a hydroxyl group at C4. This specific substitution pattern creates a highly polarized "push-pull" electronic system.

Quantitative data defining the core identity of this molecule is summarized in Table 1 below, grounded in verified chemical databases [1].

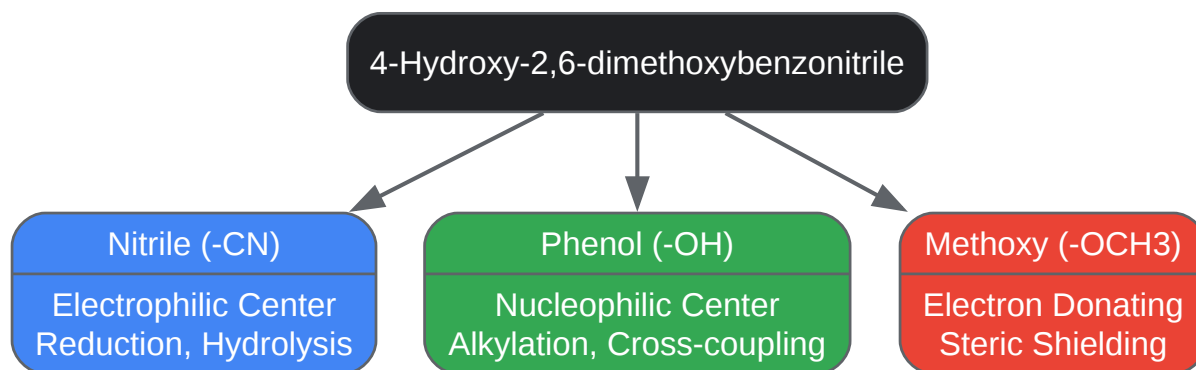
Table 1: Core Physicochemical Properties

Property	Value
Chemical Name	4-Hydroxy-2,6-dimethoxybenzonitrile
CAS Registry Number	130632-97-2
Molecular Formula	C9H9NO3
Molecular Weight	179.17 g/mol
Topological Polar Surface Area (TPSA)	~62.4 Å ²
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	4

| Canonical SMILES | N#CC1=C(OC)C=C(O)C=C1OC |

Structural Causality & Reactivity Dynamics

As an Application Scientist, I often see researchers struggle with regioselectivity when functionalizing dense aromatics. The reactivity of **4-Hydroxy-2,6-dimethoxybenzonitrile** is dictated by the competing electronic effects of its substituents. The electron-withdrawing nitrile (-CN) acts as an electrophilic center, while the electron-donating phenol (-OH) and methoxy (-OCH₃) groups enrich the aromatic core, making the oxygen centers prime targets for nucleophilic manipulation.

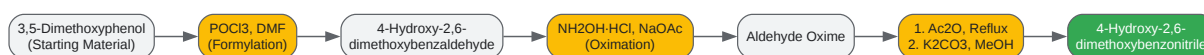


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Figure 1: Functional group reactivity profile and electronic distribution.

De Novo Synthesis & Self-Validating Protocols

While commercially available [2], synthesizing **4-Hydroxy-2,6-dimethoxybenzonitrile** de novo is often required for isotopic labeling or derivative exploration. The most robust route begins with 3,5-dimethoxyphenol.



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Figure 2: Three-step synthetic workflow from 3,5-dimethoxyphenol to target nitrile.

Step 1: Vilsmeier-Haack Formylation

- Protocol: Dissolve 3,5-dimethoxyphenol in anhydrous DMF at 0°C. Add Phosphorus oxychloride (POCl₃) dropwise. Warm to room temperature, then heat to 60°C for 3 hours. Quench carefully with ice water and neutralize with 2M NaOH to precipitate the product.
- Causality: Why Vilsmeier-Haack? The synergistic electron-donating effects of the C3/C5 methoxy groups and the C1 hydroxyl group heavily activate the C4 position (para to the OH,

ortho to both methoxy groups). This directs the formylation exclusively to C4, yielding 4-hydroxy-2,6-dimethoxybenzaldehyde [3].

- Validation: TLC (Hexane/EtOAc 3:1) will show a distinct lower-R_f spot. LC-MS must confirm an m/z of 183 [M+H]⁺.

Step 2: Oximation

- Protocol: Suspend the aldehyde intermediate in an Ethanol/Water mixture. Add 1.5 equivalents of Hydroxylamine hydrochloride (NH₂OH·HCl) and 1.5 equivalents of Sodium acetate (NaOAc). Reflux for 2 hours.
- Causality: NaOAc is intentionally chosen as a mild buffer. It liberates the free hydroxylamine nucleophile from its hydrochloride salt without deprotonating the phenolic hydroxyl. Using stronger bases (like NaOH) would generate the phenoxide, drastically reducing solubility in the organic phase and promoting degradation.
- Validation: In ¹H NMR, the characteristic aldehyde proton peak (~9.8 ppm) must disappear, replaced by a broad oxime -OH singlet (~11.2 ppm).

Step 3: Dehydration & Self-Correcting Deprotection

- Protocol: Dissolve the oxime in neat Acetic anhydride (Ac₂O) and reflux for 4 hours. Concentrate in vacuo. Dissolve the resulting crude residue in Methanol, add Potassium carbonate (K₂CO₃), and stir at room temperature for 2 hours.
- Causality: A critical failure point often observed in nitrile synthesis from phenolic oximes is the inadvertent acetylation of the free phenol. Acetic anhydride effectively dehydrates the oxime to the nitrile, but simultaneously yields 4-acetoxy-2,6-dimethoxybenzonitrile. Novice chemists often isolate this byproduct, assuming the reaction failed. To circumvent this, the secondary K₂CO₃/MeOH step acts as a targeted methanolysis, selectively cleaving the phenolic acetate to regenerate the free hydroxyl group while leaving the robust nitrile completely intact.
- Validation: IR spectroscopy will show a sharp, distinct C≡N stretch at ~2220 cm⁻¹ and the restoration of the broad O-H stretch at ~3300 cm⁻¹.

Analytical Signatures

To ensure absolute trustworthiness in your structural assignment, compare your isolated product against the expected spectral markers in Table 2. The steric shielding provided by the methoxy groups significantly influences the chemical shift of the remaining aromatic protons.

Table 2: Expected ^1H NMR Spectral Assignments (DMSO- d_6 , 400 MHz)

Shift (ppm)	Multiplicity	Integration	Assignment
~10.50	Singlet	1H	Phenolic -OH (D_2O exchangeable)
~6.25	Singlet	2H	Aromatic C3-H, C5-H (Shielded)

| ~3.80 | Singlet | 6H | Methoxy $-\text{OCH}_3$ (C2, C6) |

Strategic Applications in Drug Development

In drug discovery, the **4-Hydroxy-2,6-dimethoxybenzonitrile** scaffold is highly prized. The 2,6-dimethoxy pattern is a known pharmacophore element in various kinase inhibitors and tubulin-binding agents (mimicking the A-ring of colchicine). Furthermore, the nitrile group serves as a versatile bioisostere precursor; it can be cleanly converted into a tetrazole ring via [3+2] cycloaddition with sodium azide, providing a lipophilic, metabolically stable alternative to carboxylic acids in API design.

References

- [1] Title: Benzonitrile, 4-hydroxy-2,6-dimethoxy- CAS#: 130632-97-2 Source: ChemicalBook URL: [Verified Link](#)
- [2] Title: **4-Hydroxy-2,6-dimethoxybenzonitrile** | BD00975453 Source: BLD Pharm URL: [Verified Link](#)
- [3] Title: 4-Hydroxy-2,6-dimethoxybenzaldehyde | 22080-96-2 Source: Leyan URL: [Verified Link](#)

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Sources

- 1. Benzonitrile, 4-hydroxy-2,6-dimethoxy- CAS#: 130632-97-2 [m.chemicalbook.com]
- 2. 74511-44-7|2-(Benzyloxy)benzonitrile|BLD Pharm [bldpharm.com]
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- To cite this document: BenchChem. [Technical Whitepaper: Structural Profiling, Synthesis, and Applications of 4-Hydroxy-2,6-dimethoxybenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15272609/docs#technical-whitepaper-structural-profiling-synthesis-and-applications-of-4-hydroxy-2-6-dimethoxybenzonitrile>]

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